

# Data Presentation: Comparative Cytotoxicity of Signaling Pathway Inhibitors

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## Compound of Interest

Compound Name: *BSJ-02-162*

Cat. No.: *B12408806*

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The following tables summarize the half-maximal inhibitory concentrations (IC50) of various inhibitors targeting the PI3K/AKT/mTOR and MAPK/ERK signaling pathways in Jurkat and Molt4 cell lines. This data is provided as a reference for contextualizing the activity of **BSJ-02-162**.

Table 1: IC50 Values of PI3K/AKT/mTOR Pathway Inhibitors in T-ALL Cell Lines

Inhibitor	Target(s)	Jurkat IC50 (µM)	Molt4 IC50 (µM)	Reference
GDC-0941	Pan-PI3K	> 8.2	2.8	[1][2]
MK-2206	Allosteric Akt	> 1.4	~1.3-1.4	[1][2]
NVP-BAG956	Dual PI3K/PDK1	~1	0.5	[1][2]
RAD-001 (Everolimus)	mTORC1	Less Sensitive	0.9	[1][2]
KU-63794	mTORC1/mTOR C2	> 10	~3-4	[2]
GSK690693	Pan-Akt	0.21	0.31	[3]
Perifosine	Akt	14.65	9.35	[3]

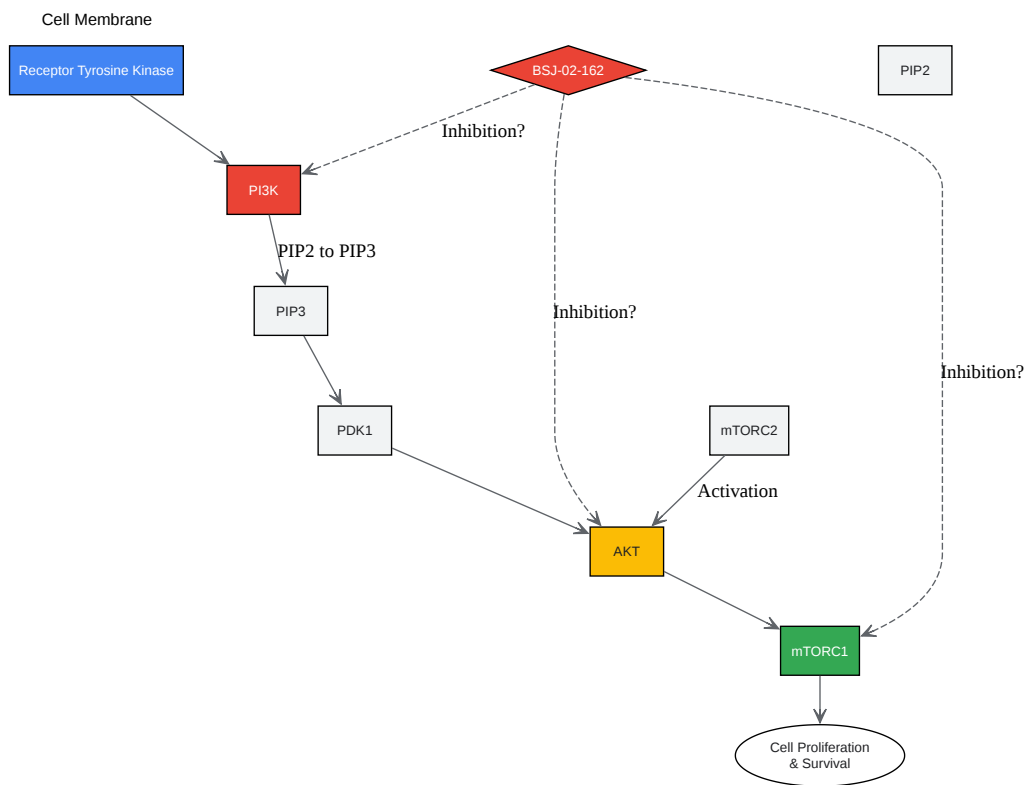
Table 2: IC50 Values of MAPK/ERK and Other Pathway Inhibitors in T-ALL Cell Lines

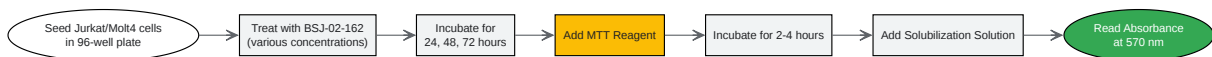
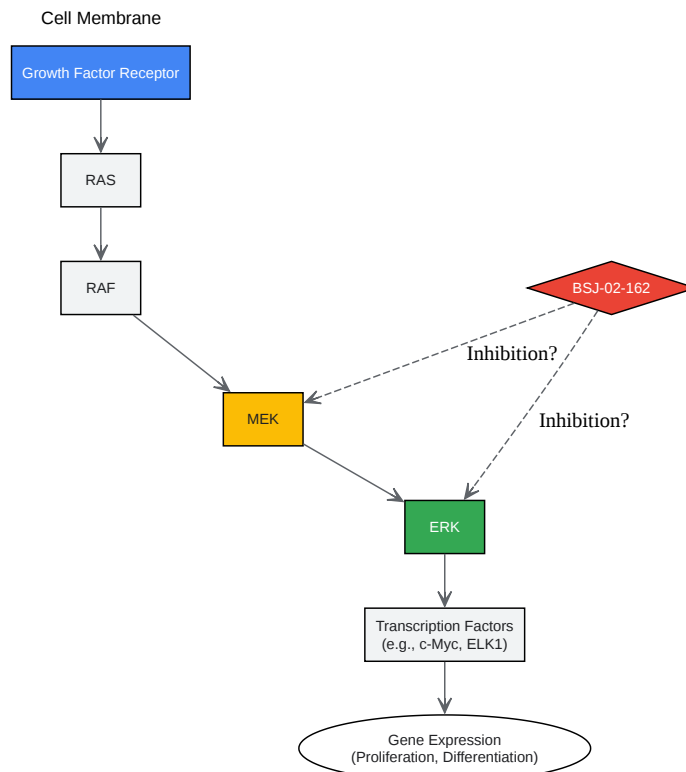
Inhibitor	Target(s)	Jurkat IC50 (nM)	Molt4 IC50 (nM)	Reference
MK-1775	Wee1 Kinase	Varies (dose-dependent decrease in viability)	Varies (dose-dependent decrease in viability)	[4]
AZD5363	AKT	9.8 - 77.8 (after 72h)	9.8 - 77.8 (after 72h)	[5]

## Signaling Pathways and Experimental Workflows

### Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways commonly targeted in T-ALL.







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## References

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